

Technical Guide: Alectinib M4 Metabolite-d4 (Deuterated)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CH5468924-d4

Cat. No.: B15561093

[Get Quote](#)

Reference ID: **CH5468924-d4** (Assumed) Compound Name: Alectinib M4 Metabolite-d4 Core Application: Isotope-labeled internal standard for mass spectrometry-based quantification.

This document provides a comprehensive technical overview of Alectinib M4 metabolite-d4, a deuterated analog of a major active metabolite of Alectinib. This guide is intended for researchers, scientists, and drug development professionals utilizing this compound in analytical and pharmacological studies.

Chemical Properties and Structure

Alectinib M4 metabolite-d4 is the stable isotope-labeled version of Alectinib M4 metabolite, a primary active metabolite of the anaplastic lymphoma kinase (ALK) inhibitor, Alectinib. The parent drug, Alectinib, is an oral medication for the treatment of non-small-cell lung cancer (NSCLC).[1][2] The deuterated form is critical for use as an internal standard in quantitative bioanalysis, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), to ensure accuracy and precision.[3]

Parent Compound: Alectinib

Property	Value	Citation(s)
IUPAC Name	9-ethyl-6,6-dimethyl-8-(4-morpholin-4-ylpiperidin-1-yl)-11-oxo-5H-benzo[b]carbazole-3-carbonitrile	[4]
Molecular Formula	C ₃₀ H ₃₄ N ₄ O ₂	[4]
Molecular Weight	482.63 g/mol	[5]
CAS Number	1256580-46-7	[4]
Bioavailability	37% (under fed conditions)	[6]
Protein Binding	>99%	[6]
Metabolism	Primarily via Cytochrome P450 3A4 (CYP3A4)	[6][7]
Elimination Half-Life	32.5 hours	[6]

Alectinib M4 Metabolite

The M4 metabolite is a pharmacologically active compound formed through the metabolism of Alectinib by CYP3A4.[7] It demonstrates similar in vitro and in vivo activity against ALK as the parent compound.[6]

Property	Value	Citation(s)
IUPAC Name	9-ethyl-8-(4-((2-hydroxyethyl)amino)piperidin-1-yl)-6,6-dimethyl-11-oxo-6,11-dihydro-5H-benzo[b]carbazole-3-carbonitrile	[8]
Molecular Formula	C ₂₈ H ₃₂ N ₄ O ₂	[9]
Molecular Weight	456.59 g/mol	[5][9]
CAS Number	1256585-04-2	[8]
Elimination Half-Life	30.7 hours	[6]

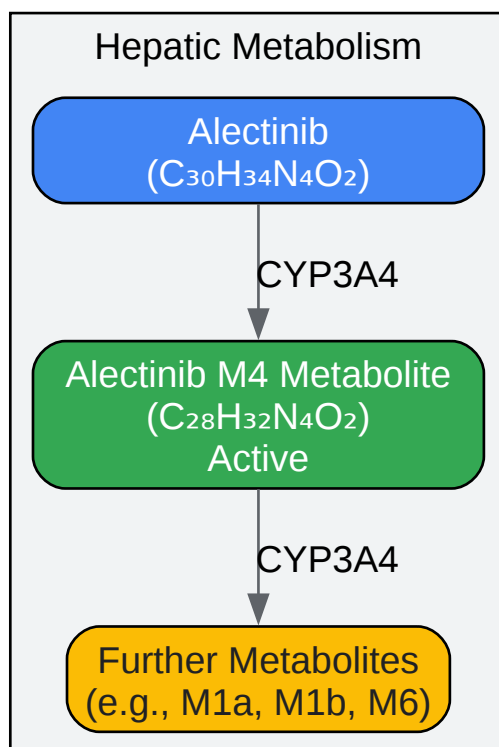
Alectinib M4 Metabolite-d4

This is the deuterated internal standard. The deuterium labels provide a mass shift, allowing it to be distinguished from the endogenous M4 metabolite in a mass spectrometer, while maintaining nearly identical chemical and chromatographic properties.

Property	Value	Citation(s)
Chemical Name	9-ethyl-8-(4-((2-hydroxyethyl-D4)amino)piperidin-1-yl)-6,6-dimethyl-11-oxo-6,11-dihydro-5H-benzo[b]carbazole-3-carbonitrile	[10][11]
Molecular Formula	C ₂₈ H ₂₈ D ₄ N ₄ O ₂	[4][5]
Molecular Weight	460.60 g/mol	[4][11]
Synonym	9-Ethyl-6,11-dihydro-8-[4-[(2-hydroxyethyl)amino]-1-piperidiny]-6,6-dimethyl-11-oxo-5H-benzo[b]carbazole-3-carbonitrile-d4	[4]

Metabolic Pathway

Alectinib is primarily metabolized in the liver by the CYP3A4 enzyme to produce its major active metabolite, M4.[6][7] M4 itself can be further metabolized by CYP3A4.[7] Both Alectinib and M4 are the main circulating compounds, accounting for approximately 76% of the drug-related material in plasma.[6]



[Click to download full resolution via product page](#)

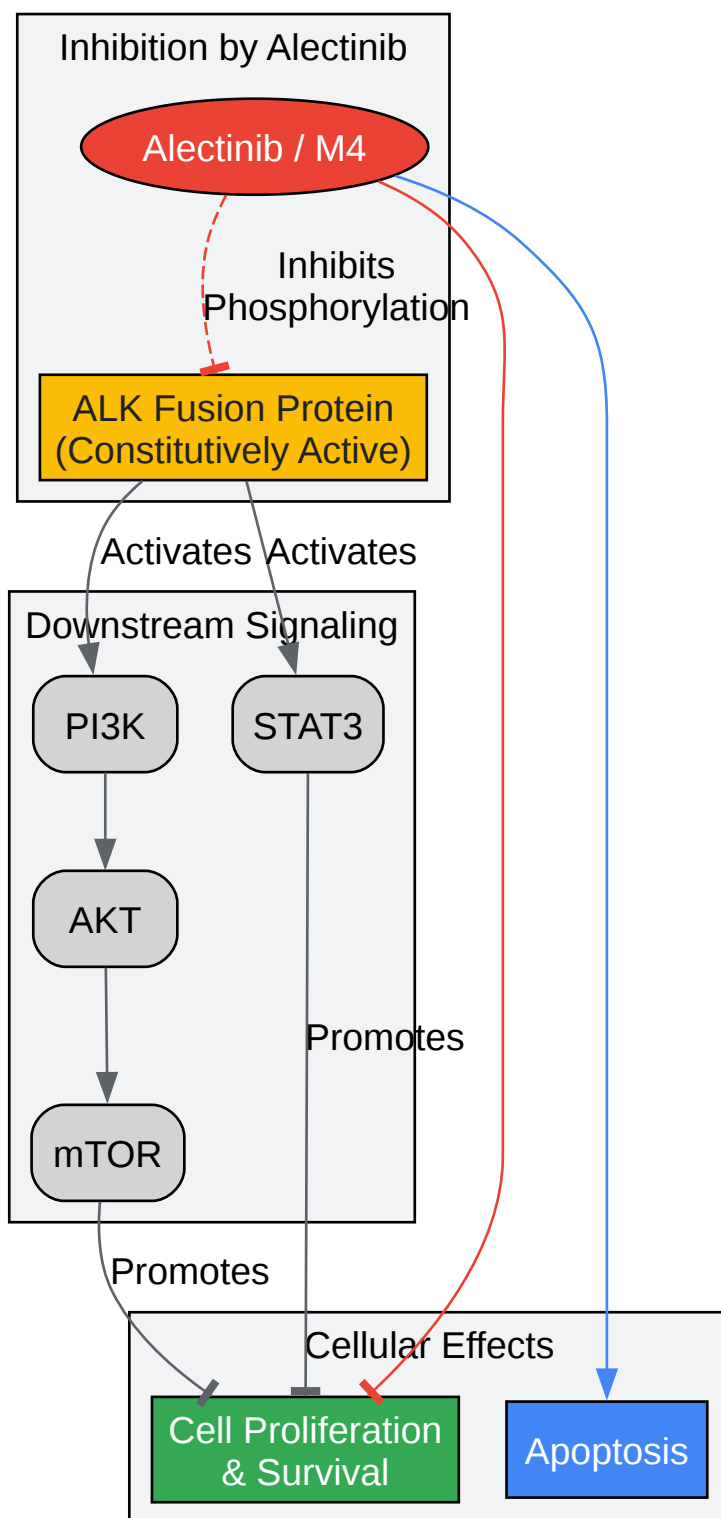
Caption: Metabolic conversion of Alectinib to its active M4 metabolite.

Mechanism of Action and Signaling Pathway

Alectinib is a potent and selective inhibitor of the anaplastic lymphoma kinase (ALK) receptor tyrosine kinase.[6] In certain forms of NSCLC, a chromosomal rearrangement leads to the creation of a fusion gene (e.g., EML4-ALK), which results in a constitutively active ALK fusion protein. This drives tumor cell proliferation and survival.

Alectinib and its M4 metabolite inhibit ALK phosphorylation, which subsequently blocks downstream signaling pathways, including the STAT3 and PI3K/AKT/mTOR pathways, leading

to apoptosis of tumor cells.[6]



[Click to download full resolution via product page](#)

Caption: Alectinib inhibits ALK, blocking pro-survival signaling pathways.

Experimental Protocols

Alectinib M4 metabolite-d4 is primarily used as an internal standard (IS) for the quantification of Alectinib and its M4 metabolite in biological matrices. The following is a representative protocol synthesized from established LC-MS/MS methods.[\[3\]](#)[\[12\]](#)[\[13\]](#)

Objective

To accurately quantify the concentration of Alectinib and its M4 metabolite in human plasma or urine using a validated UPLC-MS/MS method.

Materials

- Analytes: Alectinib, Alectinib M4 Metabolite
- Internal Standard (IS): Alectinib M4 Metabolite-d4
- Reagents: Acetonitrile (ACN), Formic Acid, Water (LC-MS grade), Tween-20 (for urine samples)
- Equipment: UPLC system, Triple Quadrupole Mass Spectrometer with ESI source, Analytical column (e.g., C18, 2.1x50mm, 1.8µm), Centrifuge, Vortex mixer.

Sample Preparation (Protein Precipitation)

- Spiking: Aliquot 100 µL of plasma sample into a microcentrifuge tube. Add 10 µL of the internal standard working solution (Alectinib M4 metabolite-d4 in ACN).
- Precipitation: Add 300 µL of acetonitrile to the sample.
- Mixing: Vortex the mixture for 1 minute to ensure thorough mixing and protein precipitation.
- Centrifugation: Centrifuge the tubes at 14,000 rpm for 10 minutes at 4°C to pellet the precipitated proteins.
- Transfer: Carefully transfer the supernatant to a clean vial for injection into the UPLC-MS/MS system.

Note for Urine Samples: To prevent non-specific binding, the surfactant Tween-20 may be added to urine samples before extraction.[\[3\]](#)

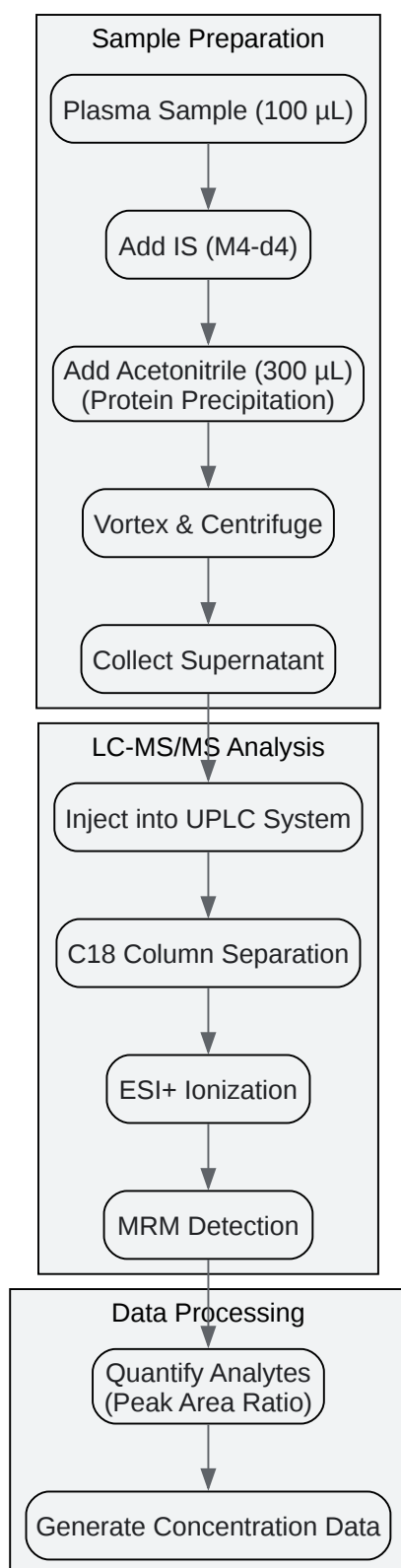
Chromatographic Conditions

- Column: RRHD Eclipse Plus C18 (2.1×50mm, 1.8μ) or equivalent.[\[13\]](#)
- Mobile Phase A: Water with 0.1% Formic Acid.[\[13\]](#)
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid.[\[13\]](#)
- Flow Rate: 0.4 mL/min.
- Gradient: A linear gradient is typically used, starting with a high percentage of Mobile Phase A and ramping up to a high percentage of Mobile Phase B to elute the analytes.
- Injection Volume: 5 μL.

Mass Spectrometry Conditions

- Ionization Mode: Electrospray Ionization (ESI), Positive.[\[13\]](#)
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - Alectinib: m/z 483.2 → 396.1[\[13\]](#)
 - Alectinib M4 Metabolite: (Precursor ion m/z ~457.3)
 - Alectinib M4 Metabolite-d4 (IS): (Precursor ion m/z ~461.3)

Note: Precursor and product ions for M4 and M4-d4 should be optimized based on the specific instrument. The mass shift of +4 Da for the deuterated standard is used for its specific detection.



[Click to download full resolution via product page](#)

Caption: Workflow for quantification of Alectinib using a deuterated standard.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. accessdata.fda.gov](https://accessdata.fda.gov) [accessdata.fda.gov]
- [2. isotope.bocsci.com](https://isotope.bocsci.com) [isotope.bocsci.com]
- [3. LC-MS/MS determination of alectinib and its major human metabolite M4 in human urine: prevention of nonspecific binding. | Semantic Scholar](#) [[semanticscholar.org](https://www.semanticscholar.org)]
- [4. Alectinib M4 metabolite-d4 | CymitQuimica](#) [cymitquimica.com]
- [5. pharmaffiliates.com](https://pharmaffiliates.com) [pharmaffiliates.com]
- [6. Alectinib - Wikipedia](#) [en.wikipedia.org]
- [7. go.drugbank.com](https://go.drugbank.com) [go.drugbank.com]
- [8. veeprho.com](https://veeprho.com) [veeprho.com]
- [9. go.drugbank.com](https://go.drugbank.com) [go.drugbank.com]
- [10. Buy high quality Alectinib M4 metabolite d4 from Molsyns Research. Molsyns Research is one of the leading manufacturer and exporter of Alectinib M4 metabolite d4](#) [molsyns.com]
- [11. Alectinib M4 Metabolite-D4 | CAS No- NA | Simson Pharma Limited](#) [simsonpharma.com]
- [12. Bioanalysis of alectinib and metabolite M4 in human plasma, cross-validation and impact on PK assessment - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [13. An UPLC-MS/MS method for the quantitation of alectinib in rat plasma - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Alectinib M4 Metabolite-d4 (Deuterated)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15561093/docs#technical-guide-alectinib-m4-metabolite-d4-deuterated>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)